

Technical Overview of 4,5,5-Trifluoropent-4-en-1-ol

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Compound of Interest

Compound Name: 4,5,5-Trifluoropent-4-en-1-ol

Cat. No.: B012686

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CAS Number: 109993-33-1

For the attention of Researchers, Scientists, and Drug Development Professionals.

This document provides a technical summary of the available information on **4,5,5-Trifluoropent-4-en-1-ol**. It is important to note that while the fundamental chemical identity of this compound is established, detailed experimental protocols for its synthesis and comprehensive studies on its biological activity are not extensively available in publicly accessible literature. This guide, therefore, summarizes the known data and provides a general framework for the potential utility and experimental approaches for such a molecule in the context of drug discovery and development, based on the established roles of similar fluorinated compounds.

Chemical and Physical Properties

The introduction of fluorine atoms into organic molecules can significantly alter their physicochemical properties, influencing factors such as metabolic stability, lipophilicity, and binding affinity to biological targets. **4,5,5-Trifluoropent-4-en-1-ol** is an unsaturated alcohol containing a trifluorovinyl group, a structural motif of interest in medicinal chemistry.

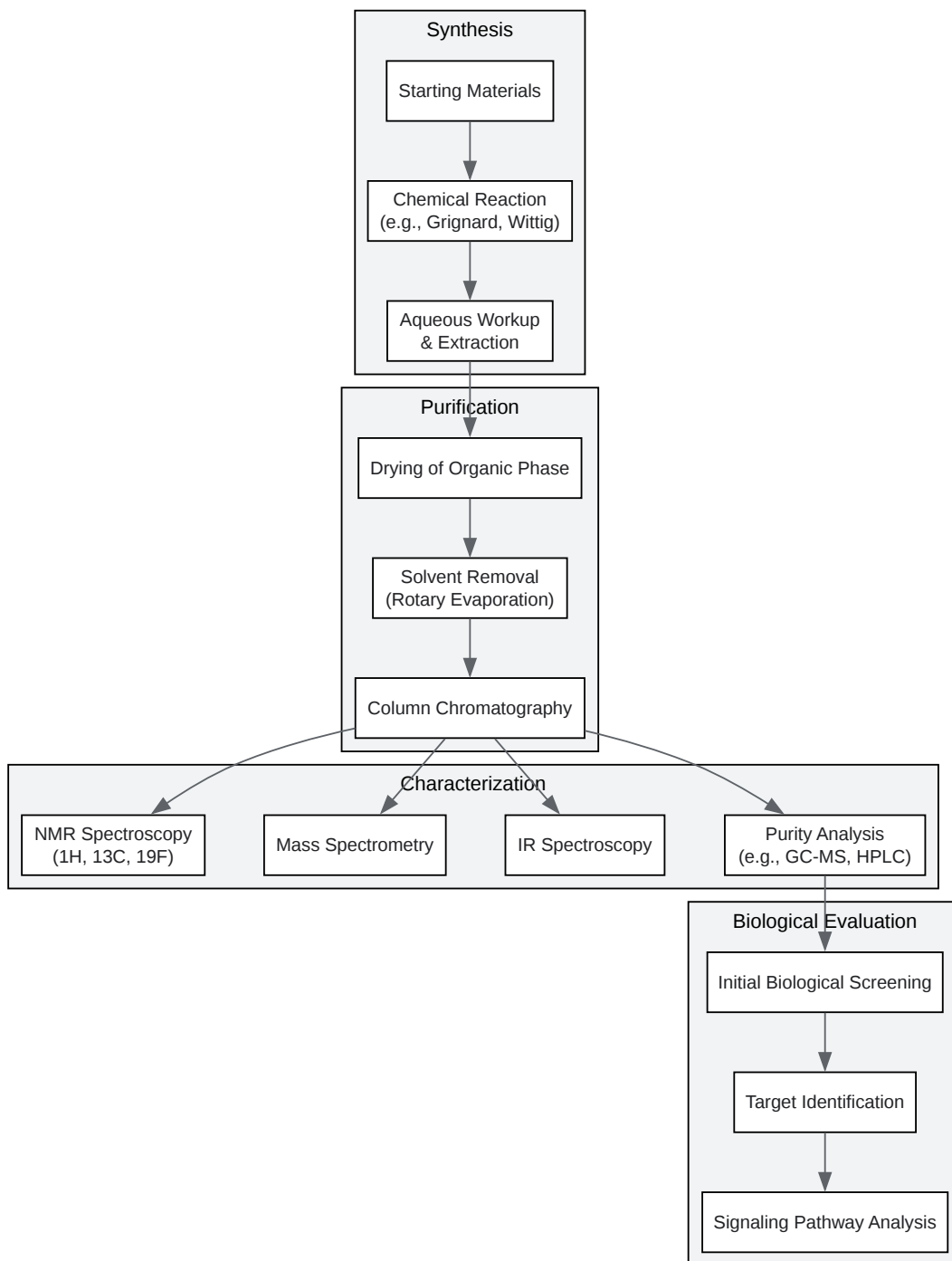
Property	Value	Source
CAS Number	109993-33-1	PubChem
Molecular Formula	C5H7F3O	PubChem
Molecular Weight	140.10 g/mol	PubChem
Physical State	Liquid	CymitQuimica[1]
IUPAC Name	4,5,5-trifluoropent-4-en-1-ol	PubChem

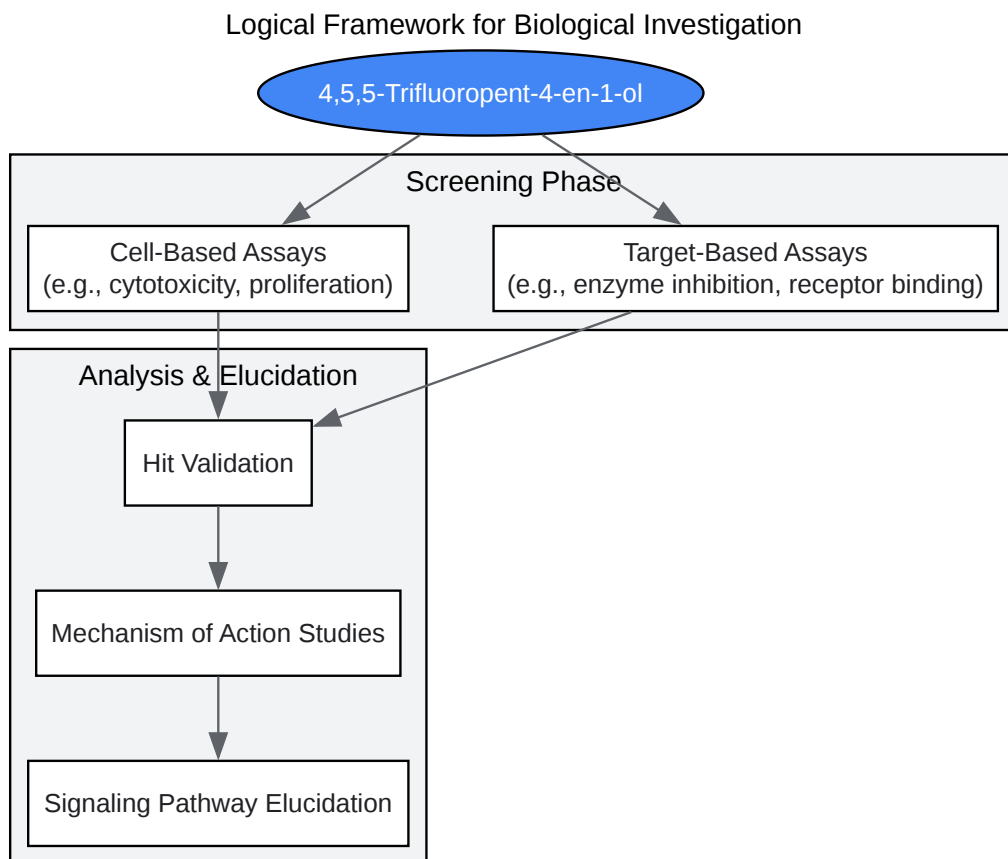
Synthesis and Experimental Protocols

A specific, detailed, and publicly documented experimental protocol for the synthesis of **4,5,5-Trifluoropent-4-en-1-ol** is not readily available. However, the synthesis of fluorinated alcohols can generally be approached through various established methods in organic chemistry. A plausible synthetic strategy could involve the introduction of the trifluorovinyl group to a suitable four-carbon building block containing a protected alcohol.

Below is a generalized workflow that could be adapted for the synthesis, purification, and characterization of **4,5,5-Trifluoropent-4-en-1-ol**.

Generalized Experimental Workflow for 4,5,5-Trifluoropent-4-en-1-ol





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References

- 1. Fluorinated Alcohols' Effects on Lipid Bilayer Properties - PMC [pmc.ncbi.nlm.nih.gov]

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